

Phen-2,4,6-d3-ol material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: *Phen-2,4,6-d3-ol*

Cat. No.: *B121299*

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An In-depth Technical Guide to the Material Safety of **Phen-2,4,6-d3-ol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **Phen-2,4,6-d3-ol** (CAS No. 7329-50-2), a deuterated analog of phenol. The information is compiled from various material safety data sheets (MSDS) and chemical safety sources to ensure a thorough understanding of its properties and associated hazards. This document is intended to be a crucial resource for laboratory personnel and anyone involved in the handling, storage, and disposal of this compound.

Chemical Identification

Phen-2,4,6-d3-ol is a stable, isotopically labeled form of phenol where the hydrogen atoms at positions 2, 4, and 6 of the benzene ring are replaced with deuterium.

Identifier	Value
IUPAC Name	2,4,6-trideuteriophenol[1][2]
CAS Number	7329-50-2[3][4]
Molecular Formula	C ₆ H ₃ D ₃ O[3]
Molecular Weight	97.13 g/mol [1][2][4]
Synonyms	Phenol-2,4,6-d3, 2,4,6-Phenol-d3[1][3]

Physical and Chemical Properties

The physical and chemical properties of **Phen-2,4,6-d3-ol** are summarized in the table below. These properties are essential for understanding its behavior under various experimental and storage conditions.

Property	Value	Source
Physical Form	Solid[4][5]	Sigma-Aldrich
Melting Point	40-42 °C[4][5][6]	Sigma-Aldrich, ChemicalBook
Boiling Point	182 °C (literature)[4][5][6]	Sigma-Aldrich, ChemicalBook
Density	1.105 g/mL at 25 °C[2][4]	Sigma-Aldrich, BOC Sciences
Flash Point	79 °C (closed cup)[4][5][6]	Sigma-Aldrich, ChemicalBook
Solubility	Soluble in water (84 g/L at 20 °C for phenol)[7]	Cayman Chemical

Hazard Identification and GHS Classification

Phen-2,4,6-d3-ol is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The hazard pictograms, signal word, and hazard statements provide a clear warning of the potential dangers associated with this chemical.[1][3]

Signal Word: Danger[1][3]

Hazard Pictograms:

GHS Pictograms for **Phen-2,4,6-d3-ol**

GHS Hazard Statements:

Code	Statement
H301	Toxic if swallowed[1][7]
H311	Toxic in contact with skin[1][7]
H331	Toxic if inhaled[1][7]
H314	Causes severe skin burns and eye damage[1][3][6]
H341	Suspected of causing genetic defects[1][3][6]
H373	May cause damage to organs through prolonged or repeated exposure[1][3][6]
H411	Toxic to aquatic life with long lasting effects[3][5][6]

Toxicological Information

The toxicological data for **Phen-2,4,6-d3-ol** is largely extrapolated from data on phenol. It is acutely toxic if swallowed, inhaled, or in contact with skin.[1][7] It is also corrosive and can cause severe skin burns and eye damage.[1][3] There is evidence to suggest it may be a mutagen and can cause organ damage with repeated exposure.[1][3]

Toxicity Endpoint	Value (for Phenol)	Species
LD50 Oral	317 mg/kg	Rat[8]
LC50 Inhalation	316 mg/m ³	Rat[8]

Experimental Protocols

Detailed experimental protocols for the toxicological data presented are not typically included in standard MSDS. The provided data is generally based on standardized OECD (Organisation for Economic Co-operation and Development) test guidelines. For instance, acute oral toxicity is often determined using OECD Test Guideline 401, 420, 423, or 425. Skin corrosion/irritation is typically assessed using OECD Test Guideline 404 or 431. Researchers should refer to these specific guidelines for detailed methodologies.

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **Phen-2,4,6-d3-ol**. A logical workflow for safe handling is presented below.

Workflow for Safe Handling and Storage

First-Aid Measures

In the event of exposure, immediate medical attention is crucial. The following first-aid measures should be taken:

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[8]
Skin Contact	Immediately flush skin with plenty of water for at least 15-20 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[3][8]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Disposal Considerations

Waste material must be disposed of in accordance with local, state, and federal regulations. It should be treated as hazardous waste. Do not allow this chemical to enter the environment.

Logical Relationships: Hazard Communication

The following diagram illustrates the relationship between the chemical's hazards and the necessary protective measures as communicated through the GHS.

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